

Application Notes and Protocols for MSC-4381

Stock Solution Preparation

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Compound of Interest

Compound Name: MSC-4381

Cat. No.: B8201691

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Audience: Researchers, scientists, and drug development professionals.

Introduction

MSC-4381, also known as MCT4-IN-1, is a potent and selective inhibitor of the monocarboxylate transporter 4 (MCT4/SLC16A3)[1][2][3][4][5]. It exhibits a half-maximal inhibitory concentration (IC50) of 77 nM and a binding affinity (Ki) of 11 nM[1][2][3][4][5][6]. By targeting the cytosolic domain of MCT4, **MSC-4381** effectively blocks lactate efflux, leading to intracellular lactate accumulation and reduced viability in cells with high MCT4 expression[1][2][3][4][5]. These characteristics make **MSC-4381** a valuable chemical probe for investigating the biological roles of MCT4, particularly in cancer metabolism research[1][7]. This document provides detailed protocols for the preparation of **MSC-4381** stock solutions for research applications.

Quantitative Data Summary

The following table summarizes the key quantitative information for **MSC-4381**.

Property	Value	Source
Molecular Weight	537.97 g/mol	[1][2][3][6]
IC50	77 nM	[1][2][3][4][5][6]
Ki	11 nM	[1][2][3][4][5][6][7]
Solubility in DMSO	Up to 83.33 mg/mL (with ultrasonication and warming to 60°C)	[2][5]
50 mM	[8]	
33 mg/mL (61.34 mM)	[6]	
2 mg/mL (clear solution with warming)		
Storage (Solid)	-20°C for up to 3 years; 4°C for up to 2 years	[2][5]
Storage (In Solvent)	-80°C for up to 6 months; -20°C for up to 1 month	[1][2][5]

Experimental Protocols

1. Preparation of a High-Concentration **MSC-4381** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **MSC-4381** in dimethyl sulfoxide (DMSO).

Materials:

- **MSC-4381** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance

- Vortex mixer
- Water bath or heat block (optional)
- Sonicator (optional)

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- Weighing **MSC-4381**: Carefully weigh the desired amount of **MSC-4381** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.38 mg of **MSC-4381** (Molecular Weight = 537.97 g/mol).
 - Calculation: $\text{Mass (mg)} = \text{Desired Volume (L)} \times \text{Desired Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - Example: $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 537.97 \text{ g/mol} \times 1000 \text{ mg/g} = 5.38 \text{ mg}$
- Dissolution in DMSO: Add the weighed **MSC-4381** powder to a sterile tube. Add the calculated volume of fresh, anhydrous DMSO to achieve the desired concentration. For the example above, add 1 mL of DMSO.
- Solubilization: Vortex the solution thoroughly for several minutes to facilitate dissolution. If the compound does not fully dissolve, gentle warming in a water bath (up to 60°C) and/or sonication can be applied to aid solubilization[2][5]. Ensure the solution is clear before use.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one month or at -80°C for up to six months[1][2][5].

2. Preparation of a Working Solution for In Vitro Cell-Based Assays

This protocol describes the dilution of the high-concentration DMSO stock solution for use in cell culture experiments.

Materials:

- 10 mM **MSC-4381** stock solution in DMSO
- Appropriate cell culture medium
- Sterile tubes

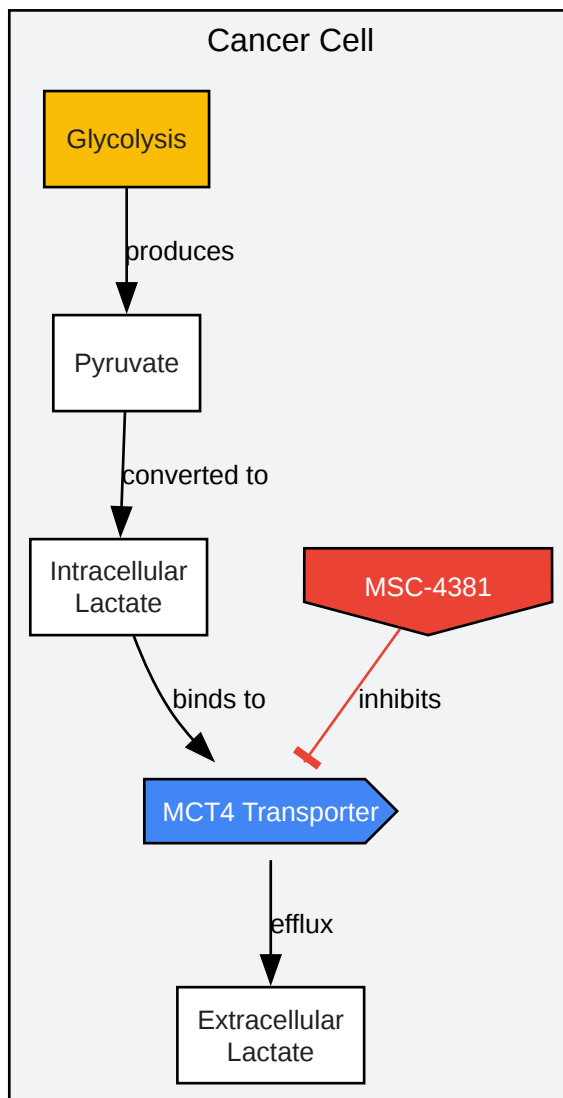
Procedure:

- Thawing the Stock Solution: Thaw a single aliquot of the **MSC-4381** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentration for your experiment. It is recommended to prepare intermediate dilutions to ensure accuracy.
- Final Concentration: Add the appropriate volume of the diluted **MSC-4381** solution to your cell culture wells. Ensure the final concentration of DMSO in the culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- Immediate Use: It is recommended to prepare fresh working solutions for each experiment.

Signaling Pathway and Experimental Workflow

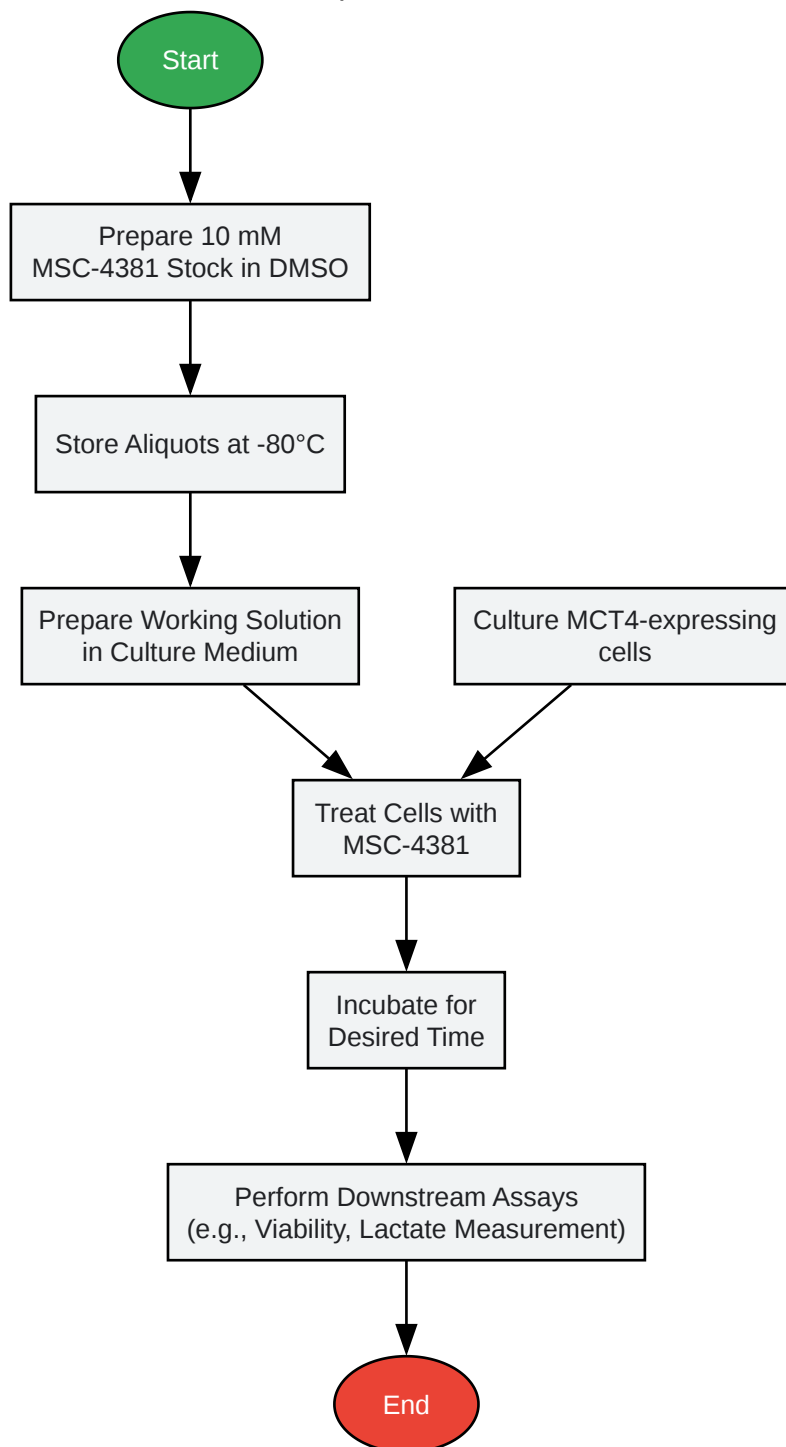
The following diagrams illustrate the mechanism of action of **MSC-4381** and a general experimental workflow for its use.

Mechanism of Action of MSC-4381

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Caption: Mechanism of action of **MSC-4381** in inhibiting lactate efflux via the MCT4 transporter.

General Experimental Workflow



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Caption: A generalized workflow for preparing and using **MSC-4381** in cell-based experiments.

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